

Personal protective equipment for handling Terephthalonitrile

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Compound of Interest

Compound Name: Terephthalonitrile

Cat. No.: B052192

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Essential Safety and Handling Guide for Terephthalonitrile

This guide provides immediate, essential safety protocols and logistical information for handling **Terephthalonitrile** in a laboratory setting. It is designed for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Mitigation

Terephthalonitrile is a compound that requires careful handling due to its potential health effects. It is classified as causing skin and serious eye irritation, and it may also cause respiratory irritation.^{[1][2][3][4]} Furthermore, as a fine powder, it can form combustible dust concentrations in the air.^{[2][4]}

Hazard	GHS Classification	Mitigation Measures
Skin Irritation	Category 2	Wear appropriate chemical-resistant gloves and protective clothing. Avoid prolonged or repeated skin contact.[2]
Serious Eye Irritation	Category 2	Wear safety glasses with side shields or chemical splash goggles.[2] A face shield may be required for splash risks.[5]
Respiratory Irritation	Specific Target Organ Toxicity	Handle in a well-ventilated area, preferably within a fume hood, to minimize dust inhalation.[2][3][6]
Combustible Dust	Yes	Avoid dust formation and accumulation. Keep away from ignition sources.[2][3]

Personal Protective Equipment (PPE) Protocol

The selection and proper use of Personal Protective Equipment (PPE) are critical to minimizing exposure risks. The following PPE is mandatory when handling **Terephthalonitrile**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical splash goggles or safety glasses with side-shields.[7] A face shield should be worn over safety glasses if there is a significant risk of splashing or dust generation. [5]	ANSI Z87.1 or European Standard EN166
Skin/Body	A laboratory coat must be worn and kept buttoned.[5] For larger quantities or increased exposure risk, chemical-resistant coveralls are recommended.	N/A
Hands	Chemical-resistant gloves (e.g., Nitrile).[5] Gloves should be inspected for integrity before each use and replaced immediately if contaminated or damaged.	N/A
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if engineering controls (e.g., fume hood) are insufficient or if dust is generated.[2]	NIOSH/MSHA or EN 149 approved

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is essential for safety.

Preparation and Planning

- Designated Area: Conduct all work with **Terephthalonitrile** in a designated area, such as a chemical fume hood, to control dust and vapors.[3][6]

- **Ventilation Check:** Ensure ventilation systems, like the fume hood, are functioning correctly before starting work.
- **Gather Materials:** Assemble all necessary equipment, including spatulas, weigh boats, containers, and waste receptacles, before handling the chemical.
- **PPE Donning:** Put on all required PPE as specified in the table above.

Chemical Handling

- **Minimize Dust:** Handle **Terephthalonitrile** carefully to avoid creating dust. Use techniques like gentle scooping rather than pouring from a height.
- **Weighing:** If possible, weigh the substance inside the fume hood. If an external balance is used, ensure it is decontaminated after use.
- **Container Management:** Keep containers of **Terephthalonitrile** tightly closed when not in use to prevent dust dispersal and contamination.^{[1][2][6]}

Post-Handling and Decontamination

- **Clean-Up:** Decontaminate the work area thoroughly after handling is complete. Wipe down surfaces with an appropriate solvent and dispose of the cleaning materials as hazardous waste.
- **PPE Doffing:** Remove PPE carefully to avoid contaminating skin or clothing. Gloves should be removed last.
- **Hygiene:** Wash hands and face thoroughly with soap and water after removing PPE and before leaving the laboratory.^{[1][2][4]}

Emergency and First Aid Procedures

In case of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [2][4] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes.[2][4] If skin irritation occurs, seek medical advice.[1][2]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[2] If symptoms such as respiratory irritation occur, call a poison center or doctor.[2]
Ingestion	Clean the mouth with water and drink plenty of water afterward.[2] Do not induce vomiting. Get medical attention if you feel unwell.[2][3]

Spill, Storage, and Disposal Plan

Spill Management

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, prevent further spread of the spill.
- Clean-up: For a dry spill, carefully sweep or shovel the material into a suitable, labeled container for disposal. Avoid actions that generate dust.[2][3][4]
- Decontaminate: Clean the spill area thoroughly.

Storage

- Store in a cool, dry, dark, and well-ventilated place.[1][2][6][8]

- Keep the container tightly closed and store it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2][8]

Disposal Plan

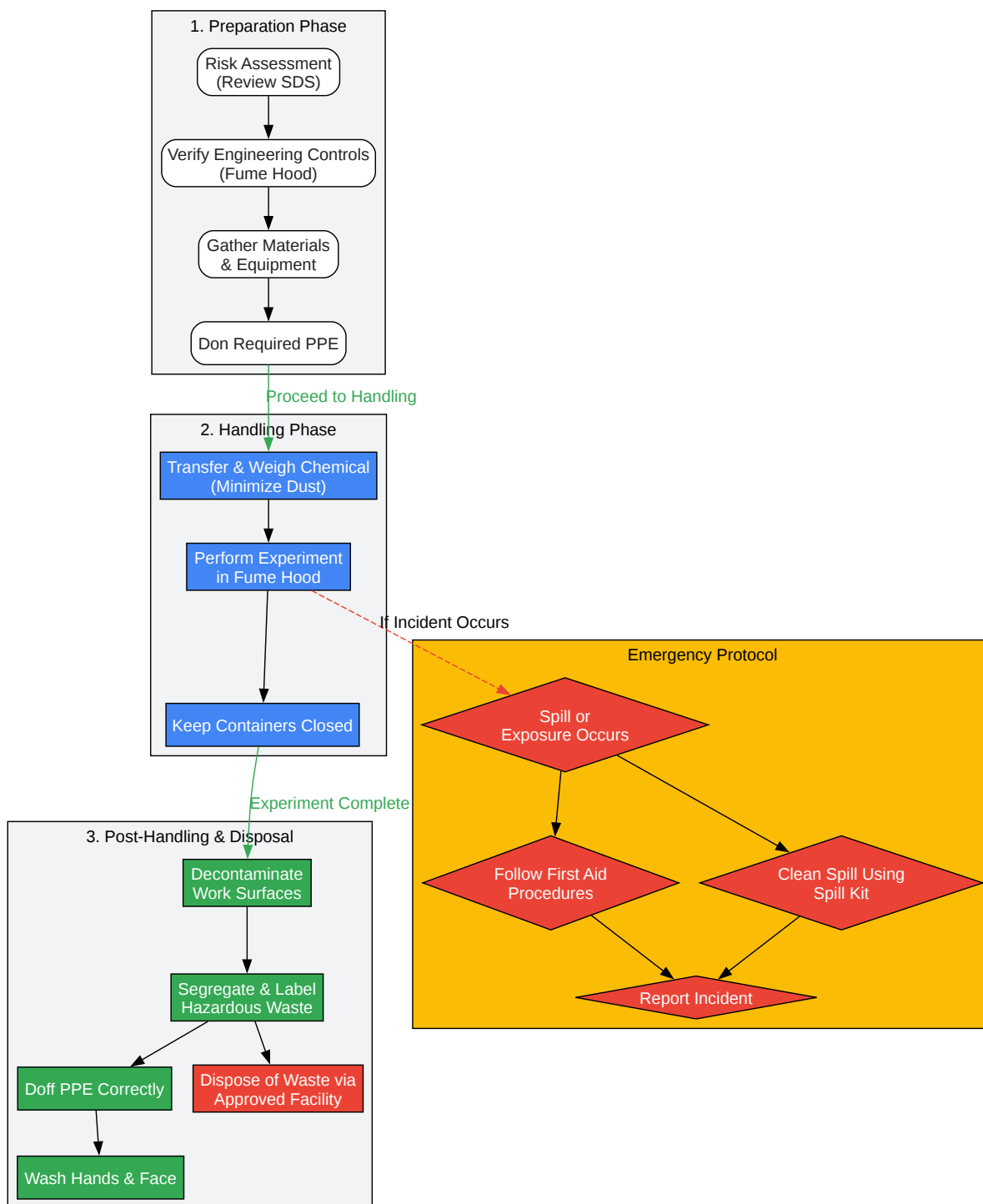
- Waste Collection: All waste **Terephthalonitrile** and materials contaminated with it (e.g., gloves, weigh boats, cleaning materials) must be collected in a clearly labeled, sealed container for hazardous waste.
- Regulatory Compliance: Dispose of the waste through a licensed and approved waste disposal plant.[2][4] Adhere strictly to all federal, state, and local environmental regulations regarding chemical waste disposal.[6] Do not dispose of it down the drain or in regular trash.

Quantitative Data

The following table summarizes key physical and chemical properties of **Terephthalonitrile**.

Property	Value
Molecular Formula	C ₈ H ₄ N ₂
Molecular Weight	128.13 g/mol
Appearance	White to off-white or grey powder/crystal[2][8]
Melting Point	222 - 227 °C[2]
Boiling Point	289.6 °C at 760 mmHg[8]
Water Solubility	0.08 g/L at 23 °C[8]
Vapor Pressure	2.5 hPa at 100 °C[2]
Purity	>98%[1][8]

Safe Handling Workflow for Terephthalonitrile



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Caption: Workflow for the safe handling of **Terephthalonitrile** from preparation to disposal.

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